

Enhancing Ethametsulfuron-methyl Efficacy: A Guide to Adjuvant Selection and Application

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Compound of Interest

Compound Name: *Ethametsulfuron-methyl*

Cat. No.: *B166122*

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Application Notes and Protocols

Introduction

Ethametsulfuron-methyl is a selective, systemic sulfonylurea herbicide highly effective for the control of a wide spectrum of broadleaf weeds in crops such as oilseed rape (canola).[1][2][3] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of essential branched-chain amino acids in susceptible plants.[1][2][4] This inhibition leads to the cessation of cell division and growth, ultimately resulting in weed death. [1] To maximize the herbicidal activity of **Ethametsulfuron-methyl**, especially under challenging environmental conditions or for difficult-to-control weeds, the use of adjuvants is critical. Adjuvants can enhance the performance of **Ethametsulfuron-methyl** by improving spray deposition, retention, and absorption of the active ingredient.

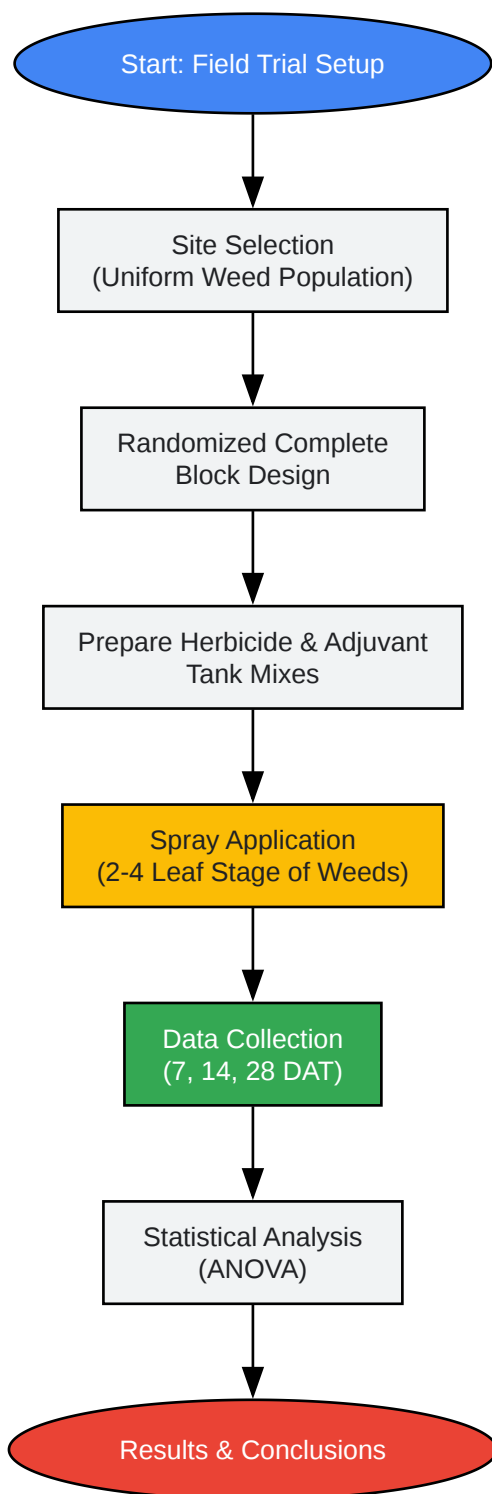
This document provides detailed application notes, experimental protocols, and a summary of data on the use of various adjuvants to improve the efficacy of **Ethametsulfuron-methyl**.

Mechanism of Action: Ethametsulfuron-methyl

Ethametsulfuron-methyl is absorbed through both the leaves and roots of the target weeds and is translocated throughout the plant's vascular system.[1] It inhibits the ALS enzyme, which is a key enzyme in the biosynthetic pathway of the branched-chain amino acids valine, leucine,

and isoleucine.[1] This systemic action ensures that the herbicide reaches all parts of the plant, leading to symptoms such as growth stagnation, chlorosis (yellowing), and eventual necrosis of the weed.[1]





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